

# An In-depth Technical Guide to rac-Olodanrigan: Structure, Properties, and Therapeutic Potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *rac-Olodanrigan*

Cat. No.: *B15570443*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**rac-Olodanrigan** is a racemic mixture containing the active S-enantiomer, Olodanrigan (also known as EMA401), a potent and selective antagonist of the Angiotensin II Type 2 Receptor (AT2R). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **rac-Olodanrigan**. Detailed experimental protocols for key assays and a summary of its mechanism of action in the context of neuropathic pain are presented. The document aims to serve as a valuable resource for researchers and professionals involved in the development of novel analgesics.

## Chemical Structure and Properties

**rac-Olodanrigan** is a racemic mixture of the S-enantiomer (Olodanrigan or EMA401) and the R-enantiomer (EMA402). The therapeutic activity is primarily attributed to the S-enantiomer.

IUPAC Name (Olodanrigan): (3S)-2-(2,2-diphenylacetyl)-6-methoxy-5-(phenylmethoxy)-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid

Chemical Structure (Olodanrigan):

<path d="M284.2,240.6 L284.2,197.8" style="stroke: rgb(0, 0, 0); stroke-width: 2; fill: no</span>

- To cite this document: BenchChem. [An In-depth Technical Guide to rac-Olodanrigan: Structure, Properties, and Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570443#rac-olodanrigan-structure-and-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)